

A Technical Guide to the Stability and Storage of Triheptadecanoin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **triheptadecanoin**, a high-purity synthetic triglyceride. In the realm of pharmaceutical research and development, understanding the stability profile of a compound like **triheptadecanoin** is critical for its application as an internal standard, in drug delivery systems, and in metabolic studies. This document outlines the chemical properties, degradation pathways, and analytical methodologies pertinent to ensuring the integrity of **triheptadecanoin**.

Chemical and Physical Properties

Triheptadecanoin, also known as glyceryl triheptadecanoate, is a triglyceride composed of a glycerol backbone esterified with three heptadecanoic acid molecules. Its saturated nature contributes to its relatively high stability compared to unsaturated triglycerides.



Property	Value	
Chemical Name	1,2,3-Propanetriyl tris(heptadecanoate)	
Synonyms	Glyceryl triheptadecanoate, Trimargarin	
CAS Number	2438-40-6	
Molecular Formula	C54H104O6	
Molecular Weight	849.40 g/mol	
Appearance	White, crystalline powder or solid[1][2]	
Melting Point	64-67 °C	
Solubility	Soluble in organic solvents such as chloroform; insoluble in water.[3]	
Purity	Commercially available in various purities, including ≥95% and >99%.[4]	

Stability and Recommended Storage

Triheptadecanoin is generally considered stable under recommended storage conditions.[4] However, like all esters, it is susceptible to degradation over time, particularly when exposed to harsh conditions.



Parameter	Recommendation	Shelf-life (Powder)
Long-term Storage	-20°C in a tightly sealed container.[1][5][6][7]	3 years at -20°C[5][6]
Short-term Storage	4°C in a tightly sealed container.	2 years at 4°C[5][6]
Shipping	Typically shipped at ambient temperature.[7]	N/A
In-solution Storage	-80°C for up to 6 months; -20°C for up to 1 month.[6]	N/A
Handling	Store in a cool, dry, and well- ventilated area away from sources of ignition and incompatible substances (strong oxidizing agents).[4]	N/A

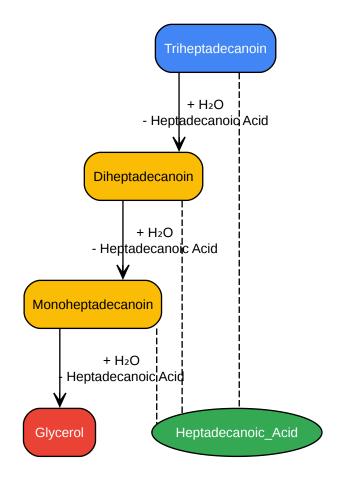
Degradation Pathways

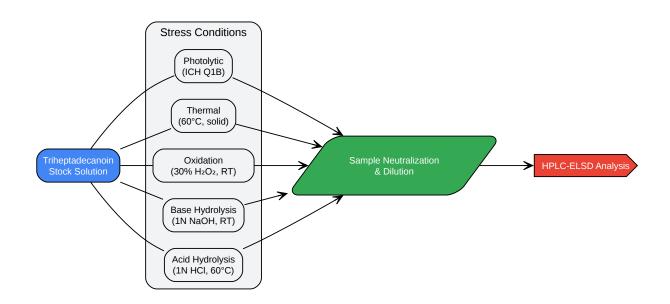
The primary degradation pathways for **triheptadecanoin** are hydrolysis and oxidation. As a saturated triglyceride, it is significantly less prone to oxidation than its unsaturated counterparts.

Hydrolytic Degradation

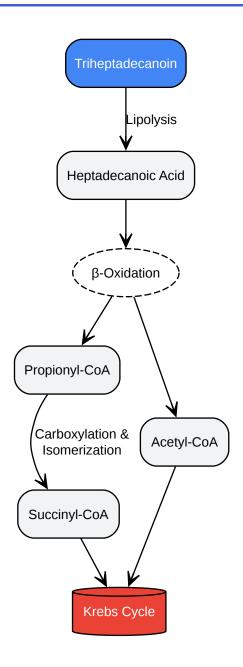
Hydrolysis of the ester linkages is the most probable degradation pathway. This can be catalyzed by acids, bases, or enzymes (lipases), leading to the stepwise formation of di- and monoglycerides, and ultimately glycerol and free heptadecanoic acid.[3][4][5][8]











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